

Personal protective equipment for handling (1R,3S)-RSL3

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Compound of Interest

Compound Name: (1R,3S)-RSL3

Cat. No.: B12386372

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Essential Safety and Handling Guide for (1R,3S)-RSL3

(1R,3S)-RSL3, a potent inhibitor of glutathione peroxidase 4 (GPX4) and a key inducer of ferroptosis, requires careful handling in a laboratory setting to ensure the safety of researchers and maintain experimental integrity.[1][2] While a Safety Data Sheet (SDS) for (1S,3R)-RSL3 indicates the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is imperative to adhere to standard laboratory safety protocols due to its potent biological activity. This guide provides essential safety, operational, and disposal information for researchers, scientists, and drug development professionals working with this compound.

Personal Protective Equipment (PPE)

Consistent with guidelines for handling potentially hazardous drugs, appropriate PPE should be worn at all times when working with **(1R,3S)-RSL3** to prevent skin and respiratory exposure.[3][4][5]

PPE Component	Specification	Rationale
Gloves	Nitrile or other chemically resistant gloves	To prevent direct skin contact.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes or aerosols.
Lab Coat	Standard laboratory coat	To protect skin and clothing from contamination.
Respiratory Protection	Not generally required for small quantities handled in a well-ventilated area. A NIOSH-approved respirator may be necessary if there is a risk of generating dust or aerosols.[3]	To prevent inhalation of the compound, especially if in powdered form.

Safe Handling and Operational Plan

Proper handling procedures are critical to minimize exposure and prevent contamination.

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials.
- Recommended storage temperature is -20°C.[6]

Preparation of Stock Solutions:

- **(1R,3S)-RSL3** is soluble in DMSO.[1][2]
- All handling of the powdered form should be conducted in a chemical fume hood or a ventilated enclosure to avoid inhalation of dust.
- Use appropriate tools (e.g., spatula, weigh paper) to handle the powder. Avoid creating dust.

- When dissolving in a solvent, add the solvent slowly to the compound to prevent splashing.

Experimental Use:

- Clearly label all solutions containing **(1R,3S)-RSL3**.
- Work in a designated area to prevent cross-contamination.
- After handling, thoroughly wash hands and any exposed skin.

Emergency Procedures

Spills:

- Alert others in the immediate area.
- Wearing appropriate PPE, cover the spill with an absorbent material.
- Clean the spill area with a suitable detergent and water.
- Collect all contaminated materials in a sealed container for proper disposal.

Exposure:

- Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.

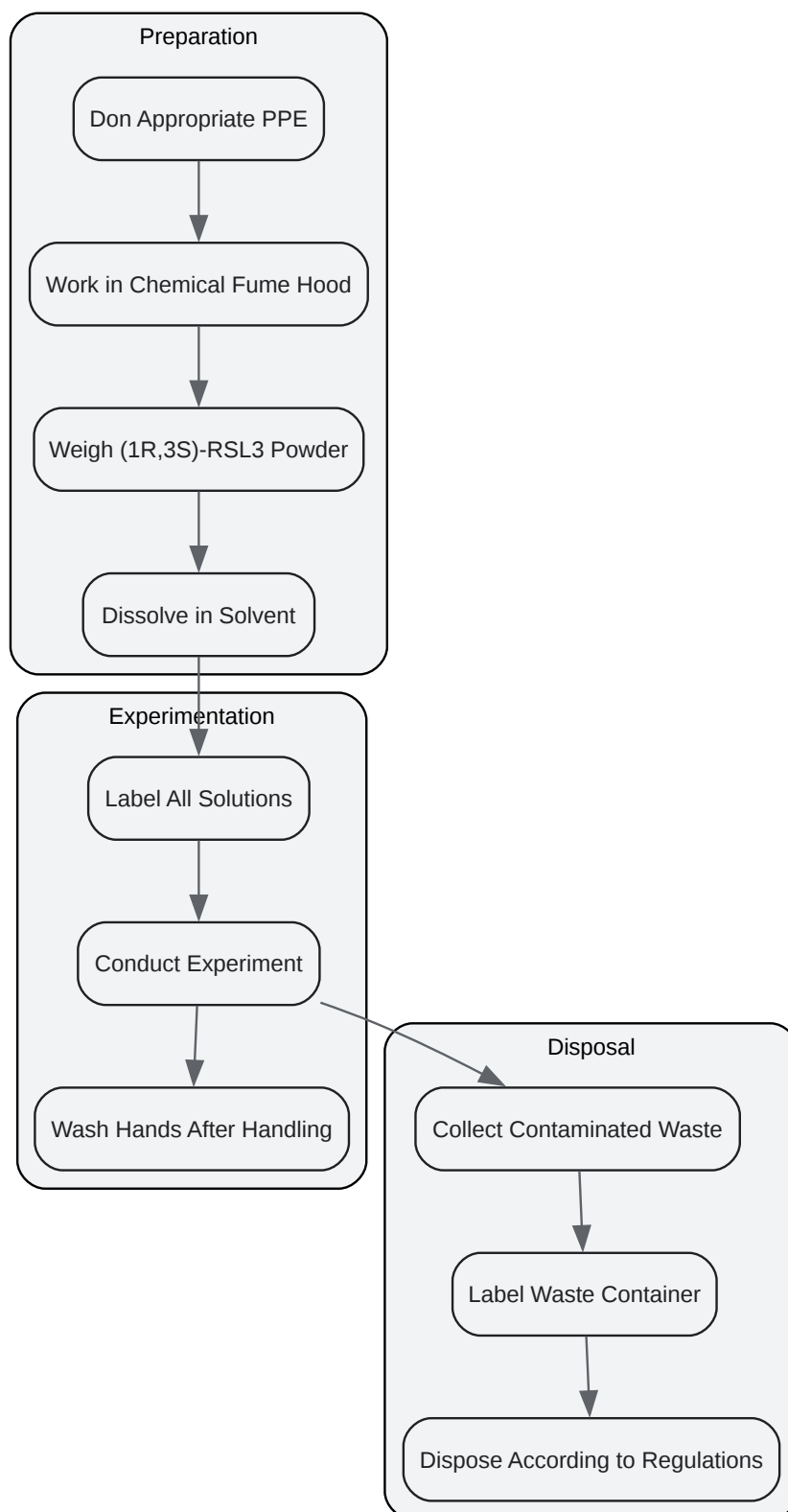
Disposal Plan

All waste materials contaminated with **(1R,3S)-RSL3** should be considered chemical waste.

Waste Type	Disposal Procedure
Unused Compound	Dispose of as chemical waste in accordance with local, state, and federal regulations.
Contaminated Labware (e.g., pipette tips, tubes)	Collect in a designated, sealed waste container labeled as chemical waste.
Contaminated PPE (e.g., gloves, disposable lab coats)	Place in a sealed bag and dispose of as chemical waste.
Liquid Waste (e.g., stock solutions, cell culture media)	Collect in a labeled, sealed, and appropriate chemical waste container.

Visualizing the Safe Handling Workflow

The following diagram outlines the key steps for the safe handling of **(1R,3S)-RSL3**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **(1R,3S)-RSL3**.

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